

NNC 05-2090 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: NNC 05-2090 hydrochloride

Cat. No.: B067127

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NNC 05-2090 Hydrochloride Technical Support Center

For researchers, scientists, and drug development professionals utilizing **NNC 05-2090 hydrochloride**, this technical support center provides comprehensive guidance on solubility, solution preparation, and troubleshooting common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **NNC 05-2090 hydrochloride**?

A1: The recommended solvent for preparing high-concentration stock solutions of **NNC 05-2090 hydrochloride** is dimethyl sulfoxide (DMSO).^[1] It is also soluble in ethanol, though to a lesser extent.

Q2: What is the maximum concentration for a stock solution in DMSO?

A2: **NNC 05-2090 hydrochloride** is soluble in DMSO up to 100 mM.^[1]

Q3: How should I store the solid compound and my stock solutions?

A3: The solid compound should be stored desiccated at room temperature. Stock solutions in DMSO should be aliquoted and stored at -20°C for short-term storage (up to 1 month) or -80°C

for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.

Q4: I am observing precipitation when diluting my DMSO stock solution into an aqueous buffer for my in vitro assay. What should I do?

A4: This is a common issue with compounds that have low aqueous solubility. Here are a few troubleshooting steps:

- Lower the final concentration: The precipitation is likely due to the compound's low solubility in your aqueous buffer. Try using a lower final concentration of **NNC 05-2090 hydrochloride** in your assay.
- Increase the final DMSO concentration: Ensure the final concentration of DMSO in your aqueous solution is sufficient to maintain solubility, but be mindful of its potential effects on your experimental system. A final DMSO concentration of 0.1% to 0.5% is generally well-tolerated by most cell cultures.
- Use a pre-warmed buffer: Gently warming your aqueous buffer before adding the DMSO stock can sometimes help improve solubility.
- Vortex immediately after dilution: To ensure rapid and uniform dispersion, vortex the solution immediately after adding the DMSO stock to the aqueous buffer.

Q5: Can I prepare aqueous solutions of **NNC 05-2090 hydrochloride** directly without using an organic solvent?

A5: Direct dissolution in aqueous buffers is not recommended due to the compound's poor water solubility, a common characteristic of carbazole derivatives. It is best to first prepare a concentrated stock solution in an appropriate organic solvent like DMSO.

Solubility Data

The following table summarizes the known solubility of **NNC 05-2090 hydrochloride** in common laboratory solvents.

Solvent	Maximum Concentration	Reference
DMSO	100 mM	[1]
Ethanol	13 mM	
Water	Poorly soluble	Inferred from carbazole derivative properties

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **NNC 05-2090 hydrochloride** (Molecular Weight: 451.01 g/mol) in DMSO.

Materials:

- **NNC 05-2090 hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Weighing the Compound:** Accurately weigh out a desired amount of **NNC 05-2090 hydrochloride** powder. For example, to prepare 1 ml of a 10 mM stock solution, you would need 4.51 mg.
- **Adding the Solvent:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder.

- **Dissolution:** Vortex the solution vigorously until the compound is completely dissolved. If you notice any particulate matter, brief ultrasonication may be used to aid dissolution. One source specifically notes the need for ultrasonication when dissolving in DMSO.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes and store at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer for use in cell culture experiments.

Materials:

- 10 mM **NNC 05-2090 hydrochloride** stock solution in DMSO
- Sterile aqueous buffer or cell culture medium (e.g., PBS, DMEM)
- Sterile polypropylene tubes
- Vortex mixer

Procedure:

- **Determine Final Concentrations:** Decide on the final concentration of **NNC 05-2090 hydrochloride** and the final percentage of DMSO for your experiment. It is crucial to keep the final DMSO concentration as low as possible (typically $\leq 0.5\%$) to avoid solvent-induced artifacts.
- **Serial Dilution (if necessary):** For very low final concentrations, it may be necessary to perform an intermediate dilution of your 10 mM stock in DMSO.
- **Final Dilution:** Add the required volume of the **NNC 05-2090 hydrochloride** DMSO stock to your pre-warmed aqueous buffer or cell culture medium.

- **Immediate Mixing:** Immediately after adding the DMSO stock, vortex the solution thoroughly to ensure the compound is evenly dispersed and to minimize the risk of precipitation.
- **Use Promptly:** Use the freshly prepared working solution in your experiment as soon as possible.

Protocol 3: Preparation of a Dosing Solution for In Vivo Intraperitoneal Injection

This protocol is adapted from a study that administered **NNC 05-2090 hydrochloride** via intraperitoneal injection in mice.

Materials:

- **NNC 05-2090 hydrochloride** powder
- DMSO
- Sterile saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

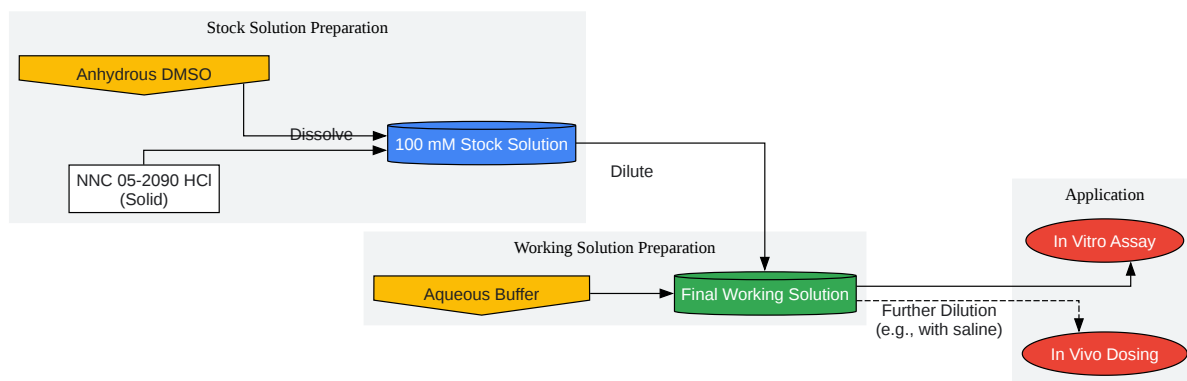
Procedure:

- **Initial Dissolution:** Dissolve the **NNC 05-2090 hydrochloride** in DMSO to create a concentrated stock.
- **Final Formulation:** Dilute the DMSO stock with sterile saline to achieve the final desired concentration of the compound and a final DMSO concentration of 10%. For example, to prepare a 1 mg/mL dosing solution, you would first dissolve the compound in a small volume of DMSO and then bring it to the final volume with saline, ensuring the final DMSO to saline ratio is 1:9.
- **Mixing:** Vortex the solution thoroughly to ensure homogeneity.
- **Administration:** Administer the solution to the animal via intraperitoneal injection.

Troubleshooting Guide

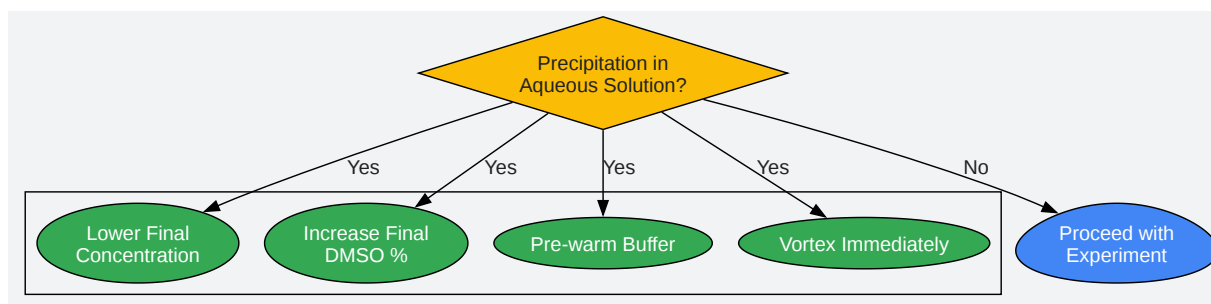
Issue	Possible Cause	Recommended Solution
Compound will not fully dissolve in DMSO.	- Insufficient solvent volume.- Low-quality or hygroscopic DMSO.- Insufficient mixing.	- Ensure the correct volume of DMSO is used for the desired concentration.- Use fresh, anhydrous/molecular sieve-dried DMSO.- Vortex thoroughly and use brief ultrasonication if necessary.
Precipitation observed in frozen DMSO stock upon thawing.	- Stock concentration is too high.- Water has contaminated the DMSO stock.	- Prepare a new stock at a lower concentration.- Ensure anhydrous DMSO is used and tubes are sealed tightly to prevent moisture absorption.
Inconsistent experimental results.	- Incomplete dissolution of the compound.- Precipitation of the compound in the aqueous working solution.- Degradation of the compound.	- Visually inspect stock and working solutions for any particulates.- Prepare fresh working solutions for each experiment.- Follow proper storage conditions and avoid repeated freeze-thaw cycles.

Visual Guides



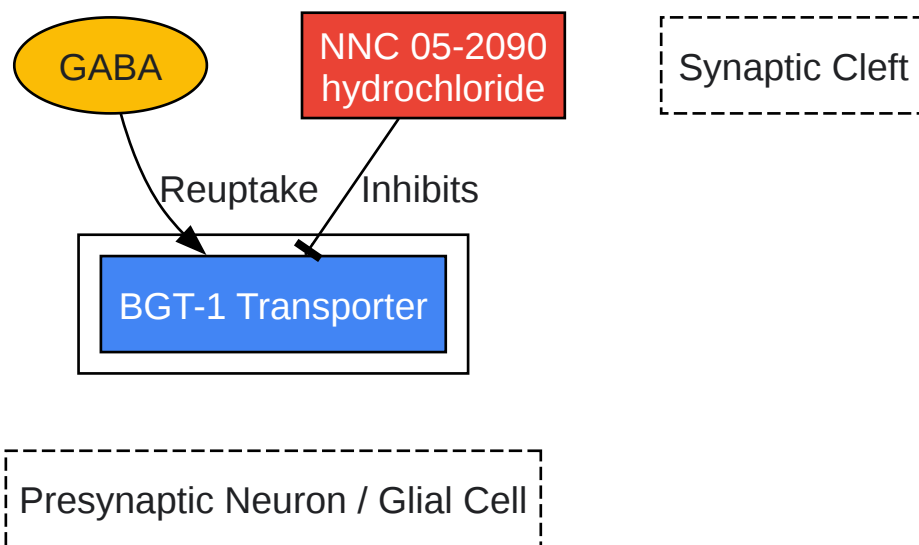
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Caption: Experimental workflow for **NNC 05-2090 hydrochloride**.



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Caption: Troubleshooting precipitation issues.



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Caption: Mechanism of action of **NNC 05-2090 hydrochloride**.

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References

- 1. bio-techne.com [bio-techne.com]
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